

Technical Guide: Stereochemistry of Trihydroxy Octadecadienoic Acids (TriHOMEs)

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Compound of Interest

Compound Name: *9(S),10(S),13(S)-Trihydroxy-11(E),15(Z)-octadecadienoic acid*

Cat. No.: *B15549753*

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Executive Summary

Trihydroxy octadecadienoic acids (TriHOMEs) are oxygenated metabolites of linoleic acid (LA) that serve as critical checkpoints in inflammatory signaling.^[1] Unlike their dihydroxy counterparts (DiHOMEs/Leukotoxin diols), TriHOMEs possess three hydroxyl groups and distinct stereochemical configurations derived from the interplay between Lipoxygenase (LOX) and Soluble Epoxide Hydrolase (sEH) enzymes.

This guide addresses the "Stereochemical Blind Spot" in current lipidomics: the tendency to quantify TriHOMEs as bulk regioisomers (9,10,13- vs. 9,12,13-TriHOME) while ignoring the specific enantiomeric configurations that drive receptor-ligand interactions. We provide a validated framework for the extraction, chiral separation, and mechanistic interpretation of these bioactive lipids.

Biosynthetic Origins & Stereochemical Pathways^[2] ^[3]

The stereochemistry of TriHOMEs is not random; it is enzymatically programmed. Understanding the upstream enzymes is a prerequisite for interpreting downstream analytical data.

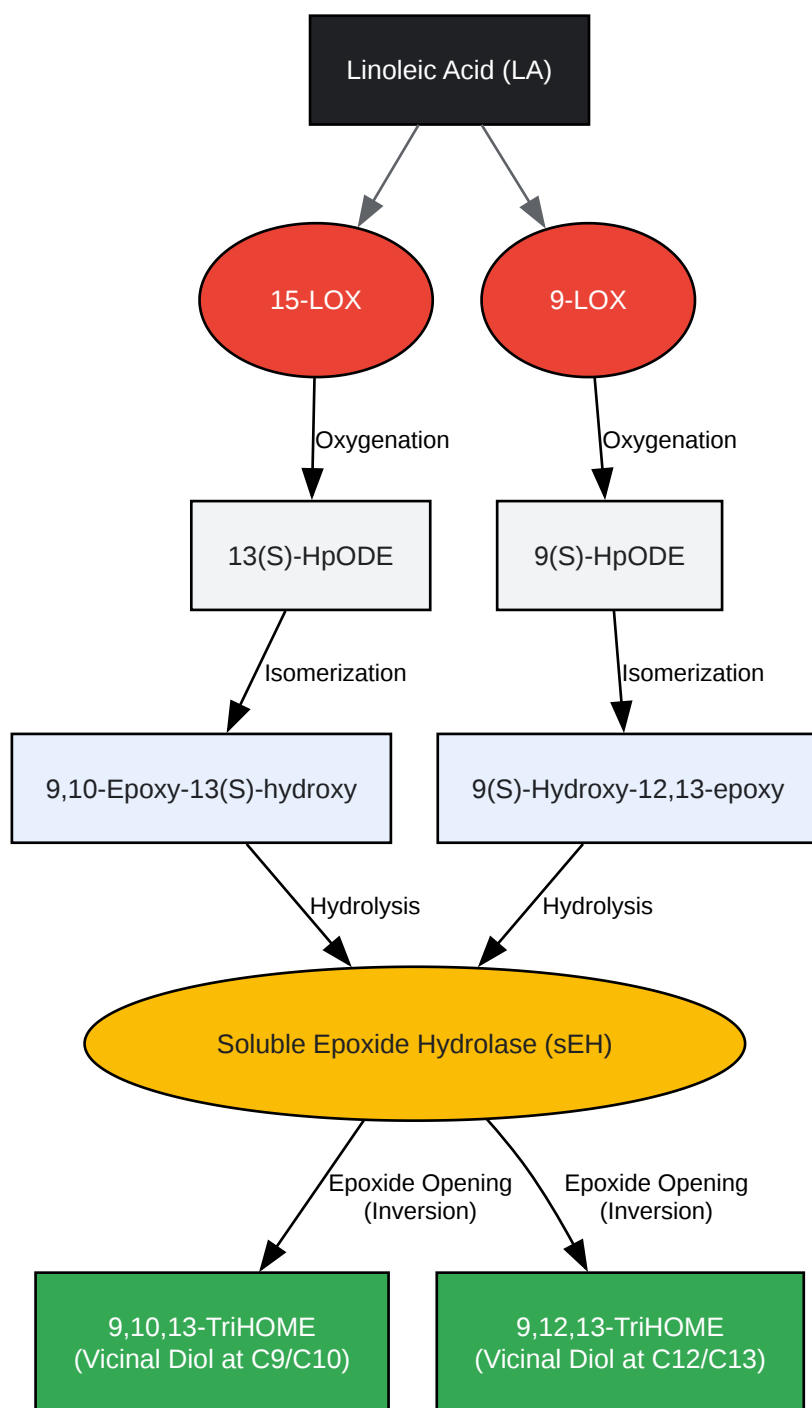
The Parallel Pathways (9-LOX vs. 15-LOX)

TriHOMEs are generated via the hydrolysis of epoxy-hydroxy intermediates. The position of the third hydroxyl group is determined by the initial LOX oxygenation, while the vicinal diol configuration is determined by the epoxide hydrolase.

- The 15-LOX Route (Yields 9,10,13-TriHOME):
 - Step 1: 15-LOX oxidizes Linoleic Acid to 13(S)-HpODE.
 - Step 2: Isomerization converts 13(S)-HpODE into 9,10-epoxy-13(S)-hydroxyoctadecenoate.
 - Step 3: sEH hydrolyzes the 9,10-epoxide ring.
 - Stereochemical Outcome: sEH typically acts via a back-side attack (-like) on the epoxide. This results in the inversion of configuration at one of the epoxide carbons, generating a vicinal diol alongside the pre-existing C13 hydroxyl.
- The 9-LOX Route (Yields 9,12,13-TriHOME):
 - Step 1: 9-LOX oxidizes Linoleic Acid to 9(S)-HpODE.
 - Step 2: Isomerization yields 9(S)-hydroxy-12,13-epoxyoctadecenoate.
 - Step 3: sEH hydrolyzes the 12,13-epoxide ring to form the triol.

Mechanistic Visualization

The following diagram illustrates the divergence of Linoleic Acid into specific TriHOME stereoisomers.



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Caption: Divergent biosynthetic pathways of TriHOMEs. 15-LOX and 9-LOX dictate the initial chiral center, while sEH determines the final diol configuration.

Analytical Methodologies: Separating the Chiral Maze

Standard C18 chromatography can separate regioisomers (9,10,13 vs. 9,12,13) but fails to resolve enantiomers (e.g., 9(S),10(R),13(S) vs. 9(R),10(S),13(S)). To correlate structure with biological function, Chiral LC-MS/MS is mandatory.

Critical Control Points in Analysis

- **Acidification is Non-Negotiable:** TriHOMEs are carboxylic acids. Extraction at neutral pH results in poor recovery due to ionization. Samples must be acidified (pH 3-4) prior to SPE.
- **Back-Exchange Prevention:** Avoid protic solvents (methanol/water) with high heat for extended periods during sample prep to prevent potential acid-catalyzed isomerization, although TriHOMEs are relatively stable compared to their epoxide precursors.
- **Column Selection:** Amylose or Cellulose-based chiral stationary phases (e.g., Chiralpak series) operating in Reversed-Phase Chiral Mode are superior to Normal Phase for MS sensitivity.

Validated MS/MS Transitions

The following transitions are specific for the negative ion mode

.

Analyte	Precursor ()	Product ()	Collision Energy (eV)	Structural Fragment Origin
9,10,13-TriHOME	329.1	139.0	21	Cleavage at C10-C11 (Carboxyl end)
9,10,13-TriHOME	329.1	171.1	24	Cleavage at C9-C10
9,12,13-TriHOME	329.1	211.1	25	Cleavage at C11-C12 (Carboxyl end)
9,12,13-TriHOME	329.1	293.2	20	Loss of

Experimental Protocols

Protocol A: Solid Phase Extraction (SPE)

Rationale: Removes protein and salt interferences while concentrating trace oxylipins.

- Sample Prep: Thaw plasma/tissue homogenate on ice. Add 10 μ L of antioxidant solution (0.2 mg/mL BHT/EDTA) to prevent auto-oxidation.
- Internal Standard: Spike with 5 ng of
-9,10,13-TriHOME (or
-PGE2 if unavailable, though structural analogs are preferred).
- Hydrolysis (Optional): If total (esterified + free) TriHOMEs are required, perform alkaline hydrolysis (0.6 M KOH, 60°C, 30 min). If measuring free signaling lipids, skip this.
- Acidification: Adjust sample pH to 3.5 using 1M Acetic Acid.
- Conditioning: Use Strata-X or Oasis HLB cartridges (60 mg).

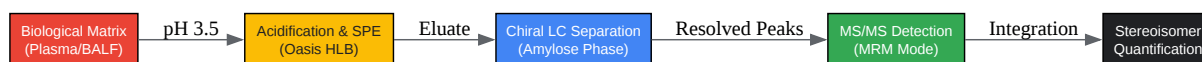
- 1 mL Methanol
- 1 mL Water (pH 3.5)
- Loading: Load sample under gravity or low vacuum (< 2 psi).
- Wash: 1 mL 5% Methanol in Water.
- Elution: 1 mL Methanol (100%).
- Reconstitution: Evaporate under stream. Reconstitute in 50 μ L Mobile Phase A/B (50:50).

Protocol B: Chiral LC-MS/MS Separation

Rationale: Resolves diastereomers and enantiomers that co-elute on C18.

- Instrument: UHPLC coupled to Triple Quadrupole MS (e.g., Sciex 6500+ or Agilent 6495).
- Column: Chiralpak AD-RH or equivalent (Amylose tris(3,5-dimethylphenylcarbamate)).
 - Dimensions: 150 x 2.1 mm, 3 μ m particle size.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile/Isopropanol (90:10) + 0.1% Formic Acid.
- Gradient:
 - 0 min: 30% B
 - 15 min: 65% B
 - 20 min: 95% B (Wash)
- Flow Rate: 0.3 mL/min.
- Temp: 40°C.

Analytical Workflow Diagram



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Caption: Step-by-step workflow for the extraction and chiral resolution of TriHOMEs.

Biological Activity & Structure-Function Relationship[2]

The biological relevance of TriHOMEs is often oversimplified. They are not merely "inactive end-products" of sEH but possess distinct bioactivities dependent on their stereochemistry.

Inflammatory Modulation

- **Pro-inflammatory:** High levels of 9,10,13-TriHOME are observed in Bronchoalveolar Lavage Fluid (BALF) of COPD patients. They correlate with neutrophil infiltration.
- **Mitochondrial Impact:** Unlike DiHOMEs (Leukotoxin diols), which uncouple oxidative phosphorylation, TriHOMEs have been implicated in altering mitochondrial membrane permeability, though they are generally less cytotoxic than their diol precursors.
- **Mast Cell Regulation:** Specific isomers, such as 9(S),12(S),13(S)-TriHOME, have been shown to inhibit antigen-induced

-hexosaminidase release, suggesting a negative feedback loop in allergic responses [4].

The sEH Inhibition Strategy

Pharmacological inhibition of sEH prevents the conversion of EpOMEs (Epoxides) to DiHOMEs and TriHOMEs.

- **Mechanism:** Stabilizes the epoxide (often anti-inflammatory) and reduces the diol/triol (often pro-inflammatory or pro-algesic).

- Validation: In sEH knockout models, TriHOME levels drop precipitously, confirming sEH as the obligate gatekeeper for their formation.

References

- Fuchs, D., et al. (2020).[2] "Eosinophils synthesize trihydroxyoctadecenoic acids (TriHOMEs) via a 15-lipoxygenase dependent process." [2] Biochimica et Biophysica Acta (BBA) - Molecular and Cell Biology of Lipids. [Link](#)
- Graveland, A. (1970).[1][3] "Enzymatic oxidations of linoleic acid and glycerol-1-monolinoleate in doughs and flour-water suspensions." Journal of the American Oil Chemists' Society. [Link](#)
- Fuchs, D., et al. (2018). "An LC-MS/MS workflow to characterize 16 regio- and stereoisomeric trihydroxyoctadecenoic acids (TriHOMEs)." Journal of Lipid Research. [Link](#)
- Shirahata, T., et al. (2006).[2] "Total synthesis, elucidation of absolute stereochemistry, and adjuvant activity of trihydroxy fatty acids." Tetrahedron. [Link](#)
- Morisseau, C. & Hammock, B.D. (2013). "Impact of soluble epoxide hydrolase on chronic diseases." Annual Review of Pharmacology and Toxicology. [Link](#)

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Sources

- 1. metabolomics.se [metabolomics.se]
- 2. caymanchem.com [caymanchem.com]
- 3. An LC-MS/MS workflow to characterize 16 regio- and stereoisomeric trihydroxyoctadecenoic acids - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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